

# Validation of chlorine monoxide measurements from different satellite instruments

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## Compound of Interest

Compound Name: Chlorine monoxide

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## A Comparative Guide to Satellite-Based Chlorine Monoxide Measurements

For researchers, scientists, and professionals in atmospheric chemistry and drug development, accurate measurement of atmospheric **chlorine monoxide** (ClO) is crucial for understanding stratospheric ozone depletion. This guide provides an objective comparison of ClO data products from several key satellite instruments, supported by experimental validation data.

**Chlorine monoxide** (ClO) is a key reactive species in the catalytic cycles that lead to the destruction of stratospheric ozone. A variety of satellite-based limb-sounding instruments have been developed to provide global measurements of ClO profiles. The validation of these measurements is critical for ensuring data quality and for their use in scientific studies. This guide focuses on the comparison of ClO data from prominent instruments including the Microwave Limb Sounder (MLS) on the Aura satellite, the Michelson Interferometer for Passive Atmospheric Sounding (MIPAS) on Envisat, the Sub-Millimetre Radiometer (SMR) on the Odin satellite, and the Superconducting Submillimeter-Wave Limb-Emission Sounder (SMILES) on the International Space Station.

## Comparative Performance of Satellite ClO Measurements

The validation of satellite-derived ClO profiles relies on comparisons with independent measurements from other satellite sensors, balloon-borne instruments, and ground-based

radiometers. The following tables summarize the quantitative performance characteristics of several satellite CIO data products based on published validation studies.

| Instrument           | Platform                    | Measurement Principle       | Vertical Resolution       | Single Profile Precision (at peak CIO) |
|----------------------|-----------------------------|-----------------------------|---------------------------|--|
| Aura/MLS             | Aura Satellite              | Microwave Limb Emission     | 3-4 km                    | ~0.1 ppbv                              |
| Envisat/MIPAS        | Envisat Satellite           | Infrared Thermal Emission   | ~3 km (FR mode)           | Not specified in snippets              |
| Odin/SMR             | Odin Satellite              | Microwave Limb Emission     | Not specified in snippets | Not specified in snippets              |
| SMILES (NICT v2.1.5) | International Space Station | Submillimeter Limb Emission | Not specified in snippets | Not specified in snippets              |

Table 1: General Characteristics of Selected Satellite Instruments for CIO Measurement. This table provides an overview of the instruments, their platforms, measurement techniques, and spatial resolution.

| Instrument Comparison   | Altitude Range  | Bias   | Key Findings  |
|---|---|--|---|
| SMILES (NICT v2.1.5) vs. JAXA L2P   | Lower Stratosphere (nighttime, low/mid-latitudes)     | NICT v2.1.5 has a negative bias of ~30 pptv.         | The bias is attributed to the limited spectral bandwidth used in the NICT retrieval process. <a href="#">[1]</a>                    |
| SMILES (NICT v2.1.5) vs. JAXA L2P   | 50 hPa (inside polar vortex)                          | NICT v2.1.5 is higher by 0.4 ppbv (30%).             | This discrepancy is also thought to be an effect of the limited spectral bandwidth in the retrieval processing. <a href="#">[1]</a> |
| Aura/MLS vs. Odin/SMR   | Lower Stratosphere                                    | MLS is biased low by up to 0.3 ppbv relative to SMR. | This bias is not observed in the Southern Hemisphere polar vortex during chlorine activation. <a href="#">[2]</a>                   |
| SMILES (NICT v2.1.5) vs. Aura/MLS, Odin/SMR, Envisat/MIPAS, Ground-based radiometer | Middle and Upper Stratosphere (outside polar regions) | No significant systematic bias was found.            | This demonstrates the scientific usability of the SMILES ClO data, including for diurnal variations. <a href="#">[1]</a>            |

Table 2: Inter-instrument Biases for ClO Measurements. This table highlights the systematic differences observed between ClO data products from different satellite instruments.

| Instrument           | Altitude / Conditions                                | Systematic Error / Uncertainty |
|----------------------|--|--------------------------------|
| SMILES (NICT v2.1.5) | 80-20 hPa (daytime, mid-latitudes)                   | 5-10 pptv                      |
| SMILES (NICT v2.1.5) | ~4 hPa (CIO peak, daytime, mid-latitudes)            | 35 pptv                        |
| SMILES (NICT v2.1.5) | ≤ 0.5 hPa (daytime, mid-latitudes)                   | 5-10 pptv                      |
| SMILES (NICT v2.1.5) | ~2 hPa (CIO peak, nighttime)                         | 8 pptv                         |
| Aura/MLS             | < 10 hPa   | 0.02 to 0.03 ppbv (5-10%)      |
| Aura/MLS             | 20-30 hPa (winter hemisphere, mid to high latitudes) | ~0.1 ppbv (can be 50-100%)     |

Table 3: Estimated Systematic Errors and Uncertainties for CIO Measurements. This table provides an overview of the estimated systematic errors associated with CIO measurements from different instruments under various conditions.[\[1\]](#)[\[3\]](#)

## Experimental Validation Protocols

The validation of satellite CIO measurements is a critical process that involves comparing the satellite data with independent, high-quality correlative data. The primary methodologies employed in these validation efforts are detailed below.

### Comparison with Balloon-Borne Instruments

Balloon-borne instruments provide high-resolution vertical profiles of atmospheric constituents and are a crucial component of satellite data validation. For CIO, instruments like the Terahertz and submillimeter Limb Sounder (TELIS) and the MIPAS-balloon instrument (MIPAS-B) have been used.[\[1\]](#)

- Methodology:

- Campaign Planning: Balloon flights are strategically planned to coincide with satellite overpasses in terms of time and location.
- Data Acquisition: The balloon-borne instrument measures vertical profiles of CIO and other relevant trace gases.
- Coincidence Criteria: Strict criteria for spatial and temporal coincidence between the balloon and satellite measurements are applied. To enhance the number of matchups, a trajectory match method is often employed. This involves calculating the forward and backward trajectories of the air parcels sampled by the balloon instrument to find coincidences with satellite measurements over a larger area and time window.[\[4\]](#)[\[5\]](#)
- Data Comparison: The retrieved CIO profiles from the satellite and the balloon-borne instrument are compared, taking into account the different vertical resolutions and measurement sensitivities of the instruments.

## Comparison with Ground-Based Instruments

Ground-based microwave radiometers provide continuous measurements of the atmospheric CIO column and its vertical distribution at a specific location.

- Methodology:
  - Instrument Location: Ground-based instruments are typically located at sites with favorable atmospheric conditions for microwave measurements.
  - Data Acquisition: The radiometer continuously measures the microwave emission from atmospheric CIO.
  - Data Averaging: The ground-based data is often averaged over a specific time period to reduce noise and match the temporal resolution of the satellite overpass.
  - Coincidence and Comparison: Satellite data points that fall within a certain radius of the ground station are selected for comparison. The satellite-retrieved CIO profiles are convolved with the ground-based instrument's averaging kernels to account for differences in vertical sensitivity before comparison.

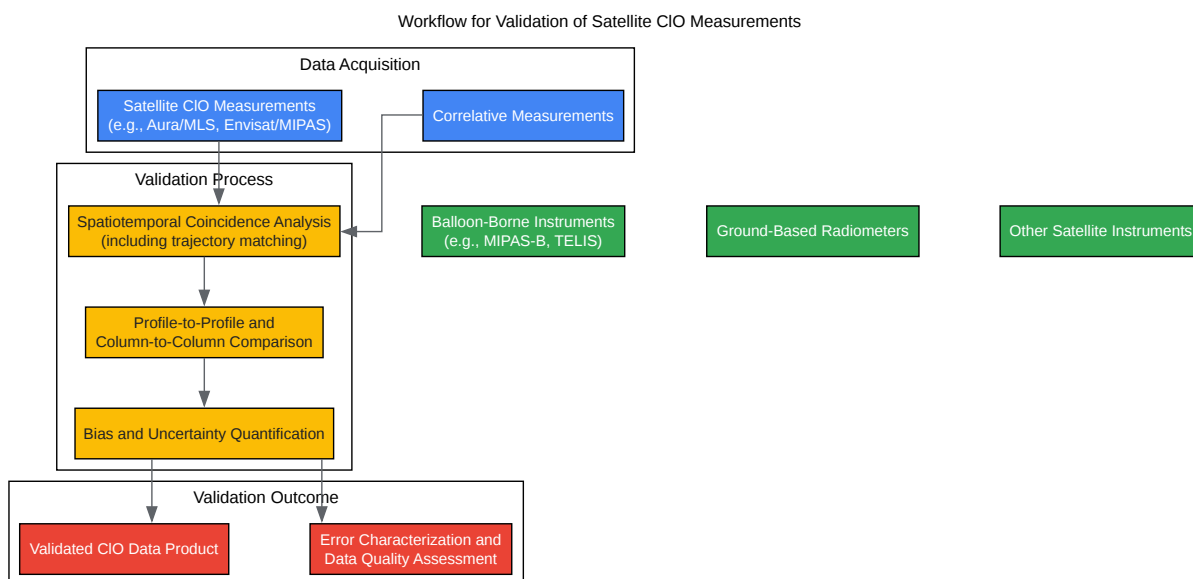
## Inter-Satellite Comparisons

Comparing ClO data from different satellite instruments is a valuable method for assessing their consistency and identifying potential biases.

- Methodology:
  - Co-location: Measurements from different satellites that are close in time and space are identified.
  - Data Gridding: Data from different instruments are often gridded to a common spatial and temporal resolution to facilitate comparison.
  - Statistical Analysis: Statistical methods are used to quantify the differences between the datasets, including calculating mean biases, standard deviations, and correlation coefficients.

## Logical Workflow for Satellite ClO Data Validation

The following diagram illustrates the logical workflow involved in the validation of satellite-based **chlorine monoxide** measurements.



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Caption: Workflow for the validation of satellite CIO data.

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